

3-Ethyl-4-methylheptane molecular weight and formula

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Compound of Interest

Compound Name: 3-Ethyl-4-methylheptane

Cat. No.: B12653965

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In-Depth Technical Guide: 3-Ethyl-4-methylheptane

This technical guide provides a comprehensive overview of the chemical properties of **3-Ethyl-4-methylheptane**, with a focus on its molecular formula and weight. This document is intended for researchers, scientists, and professionals in drug development who require precise information on this branched alkane.

Core Molecular Attributes

3-Ethyl-4-methylheptane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a seven-carbon heptane backbone with an ethyl group attached to the third carbon and a methyl group on the fourth carbon.

Molecular Formula

The molecular formula for **3-Ethyl-4-methylheptane** is $C_{10}H_{22}$.^{[1][2][3][4][5]} This formula indicates that each molecule is composed of 10 carbon atoms and 22 hydrogen atoms. The general formula for alkanes is C_nH_{2n+2} , and in this case, $n=10$, which is consistent with the molecular formula.

Molecular Weight

The molecular weight of **3-Ethyl-4-methylheptane** is approximately 142.28 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

This value is calculated based on the atomic masses of its constituent elements:

- Carbon (C): 10 atoms \times 12.011 u \approx 120.11 u
- Hydrogen (H): 22 atoms \times 1.008 u \approx 22.176 u

The sum of these masses gives the molar mass of the compound. More precise measurements from sources like the NIST Chemistry WebBook list the molecular weight as 142.2817 g/mol .

[\[1\]](#)[\[4\]](#)

Structural Elucidation and Isomerism

The arrangement of atoms in **3-Ethyl-4-methylheptane** is crucial to its chemical and physical properties. The IUPAC name "**3-Ethyl-4-methylheptane**" precisely describes this structure.[\[7\]](#)

Caption: Skeletal structure of **3-Ethyl-4-methylheptane**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethyl-4-methylheptane** is provided in the table below. These properties are essential for designing experimental protocols, particularly in separation sciences and reaction chemistry.

Property	Value	Source
CAS Number	52896-91-0	[1] [2] [4]
Density	0.732 g/cm ³	[2]
Boiling Point	163.1 - 167 °C	[2] [5] [6]
Melting Point	-53.99 °C	[2] [8]
Flash Point	86.4 °C	[2]
Refractive Index	1.4184	[2] [8]
Vapor Pressure	2.74 mmHg at 25°C	[2]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following protocol outlines a standardized method for the identification and quantification of **3-Ethyl-4-methylheptane** in a volatile organic compound (VOC) mixture. The choice of GC-MS is predicated on its ability to separate complex mixtures and provide definitive mass spectra for component identification.

Sample Preparation

- **Standard Preparation:** Prepare a stock solution of 1000 ppm **3-Ethyl-4-methylheptane** in methanol. Create a series of calibration standards by serial dilution in methanol.
- **Sample Extraction:** For environmental or biological samples, utilize solid-phase microextraction (SPME) for headspace analysis to selectively extract volatile and semi-volatile compounds.

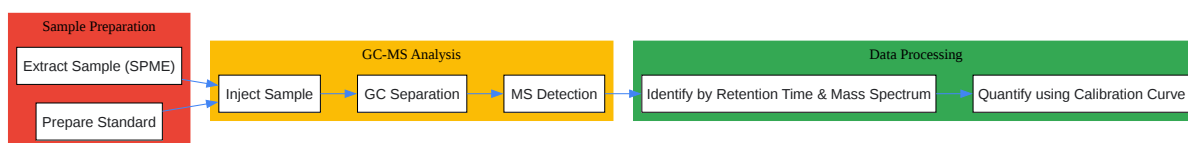
GC-MS Instrumentation and Conditions

- **Gas Chromatograph:** Agilent 8890 GC System (or equivalent)
- **Mass Spectrometer:** Agilent 5977B MSD (or equivalent)
- **Column:** HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness)
- **Inlet Temperature:** 250°C
- **Oven Program:**
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- **Carrier Gas:** Helium at a constant flow of 1.0 mL/min
- **Ion Source Temperature:** 230°C

- Quadrupole Temperature: 150°C
- Mass Range: 40-450 m/z

Data Analysis

- Identification: The retention time of the peak corresponding to **3-Ethyl-4-methylheptane** in the sample chromatogram should match that of the standard. The mass spectrum of the sample peak should be compared with the NIST library spectrum for **3-Ethyl-4-methylheptane** for confirmation.
- Quantification: Generate a calibration curve from the peak areas of the prepared standards. The concentration of **3-Ethyl-4-methylheptane** in the unknown sample can be determined from this curve.



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Caption: Workflow for GC-MS analysis of **3-Ethyl-4-methylheptane**.

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